

Application Notes and Protocols: N-(3-(aminomethyl)benzyl)acetamide in Colitis Research

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Compound of Interest

Compound Name: N-(3-(aminomethyl)benzyl)acetamide

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These application notes provide a comprehensive overview of the use of **N-(3-(aminomethyl)benzyl)acetamide**, also known as 1400W, in experimental colitis research. This document details its mechanism of action, summarizes key quantitative data, and provides detailed experimental protocols.

Introduction

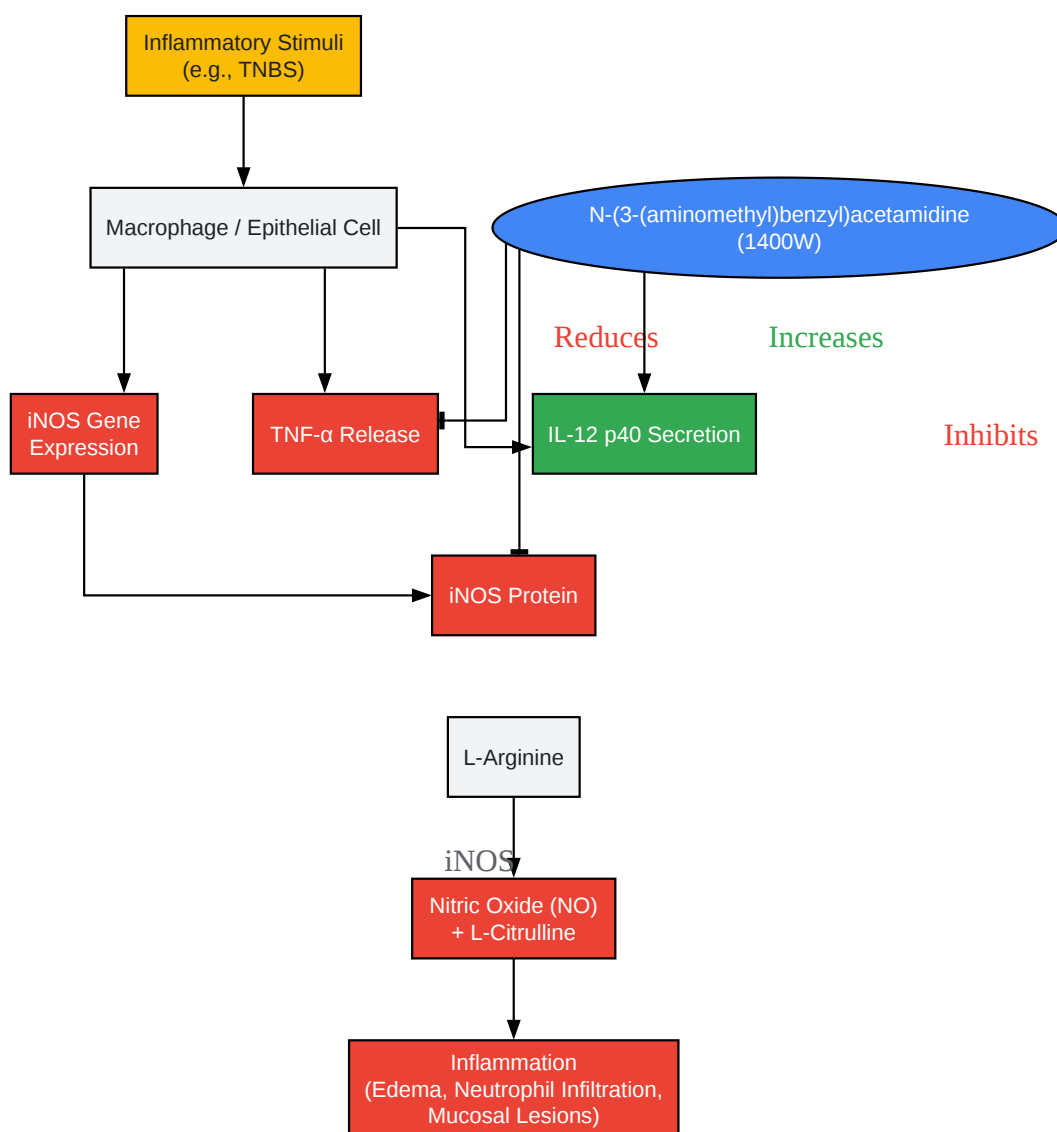
N-(3-(aminomethyl)benzyl)acetamide (1400W) is a potent and highly selective inhibitor of inducible nitric oxide synthase (iNOS).^{[1][2][3]} High concentrations of nitric oxide (NO) produced by iNOS are strongly associated with the inflammation and disease activity characteristic of ulcerative colitis.^{[1][2]} Consequently, the targeted inhibition of iNOS presents a promising therapeutic strategy for mitigating gut inflammation.^{[1][2]} Research has demonstrated that treatment with 1400W can effectively reduce inflammatory markers and tissue damage in animal models of acute colitis.^{[1][2]}

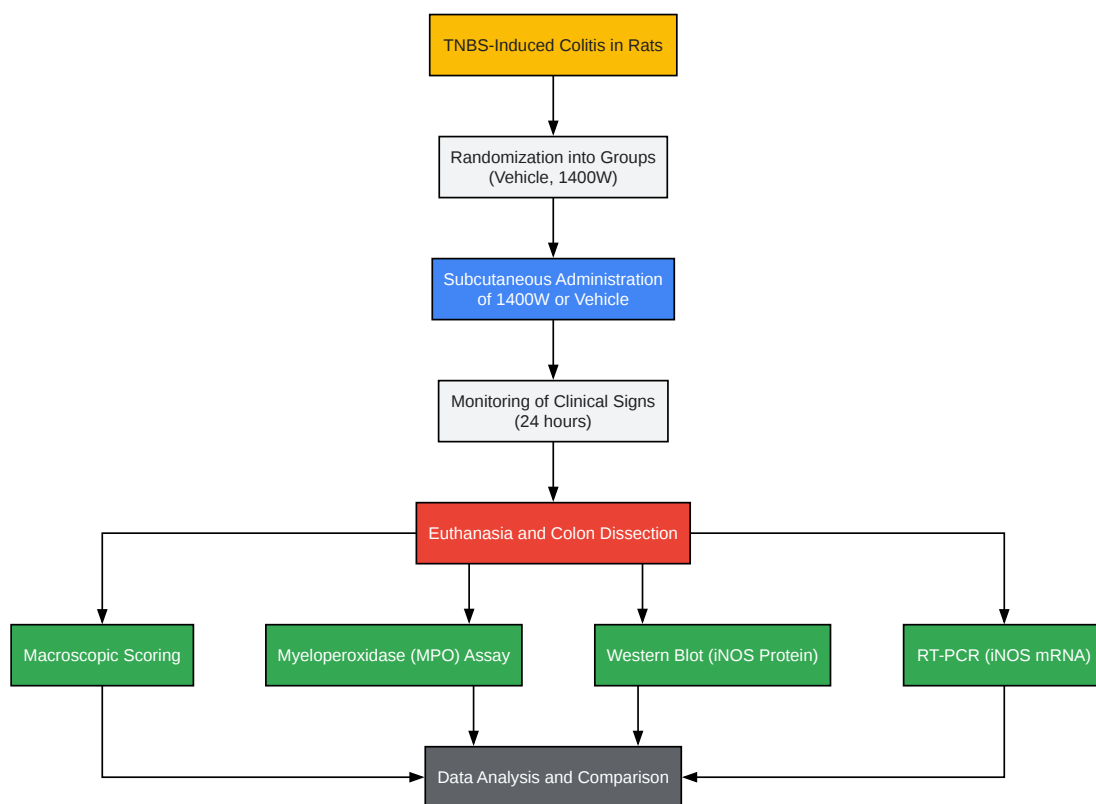
Mechanism of Action

In the context of colitis, inflammation triggers the expression of iNOS in various cell types within the colon. This leads to a significant increase in the production of nitric oxide, a pro-inflammatory mediator that contributes to tissue damage, edema, and the infiltration of neutrophils. **N-(3-(aminomethyl)benzyl)acetamidine** acts by selectively binding to and inhibiting the iNOS enzyme, thereby reducing the pathological overproduction of NO. This targeted inhibition helps to alleviate the inflammatory cascade in the gut.^{[1][2]}

In addition to its direct effects on NO production, 1400W has been shown to modulate cytokine release in macrophages. Specifically, it has been observed to decrease the secretion of the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF- α) while increasing the secretion of the p40 subunit of Interleukin-12 (IL-12).^[3]

Signaling Pathway





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References

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- 3. N-[3-(Aminomethyl)benzyl]acetamidine (1400 W) as a Potential Immunomodulatory Agent - PMC [pmc.ncbi.nlm.nih.gov]
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